

An In-depth Technical Guide on the Thermochemical Properties of Cupric Perchlorate

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Compound of Interest

Compound Name: Cupric perchlorate

Cat. No.: B082784

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available thermochemical data for **cupric perchlorate**, outlines general experimental protocols for its characterization, and presents a workflow for thermochemical analysis.

Introduction

Cupric perchlorate, with the chemical formula $\text{Cu}(\text{ClO}_4)_2$, is an inorganic compound that exists in both anhydrous and hydrated forms, with the hexahydrate, $\text{Cu}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$, being the most common. As a perchlorate salt, it is a powerful oxidizing agent and finds applications in various fields, including as a catalyst and in pyrotechnics. A thorough understanding of its thermochemical properties is crucial for its safe handling, storage, and application, particularly in contexts where it may be subjected to thermal stress. This guide summarizes the key thermochemical data available in the public domain and provides generalized experimental methodologies for its determination.

Physicochemical and Thermochemical Data

The following tables summarize the available physical and thermochemical properties for anhydrous and hexahydrated **cupric perchlorate**. It is important to note that a complete set of experimentally determined thermochemical data, specifically the standard molar entropy (S°),

Gibbs free energy of formation (ΔG_f°), and specific heat capacity (C_p), is not readily available in the reviewed literature.

Table 1: Physical Properties of **Cupric Perchlorate**

Property	Anhydrous $\text{Cu}(\text{ClO}_4)_2$	Cupric Perchlorate Hexahydrate ($\text{Cu}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$)
Molar Mass	262.45 g/mol	370.54 g/mol
Appearance	-	Blue crystalline solid
Density	-	2.225 g/cm ³
Melting Point	-	82 °C
Boiling Point	Decomposes	100-102 °C (decomposes)
Solubility in Water	Soluble	146 g/100 mL (30 °C)

Table 2: Thermochemical Data for Anhydrous **Cupric Perchlorate** ($\text{Cu}(\text{ClO}_4)_2$)

Thermochemical Property	Value	Notes
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-1915 kJ/mol	At 298.15 K
Standard Molar Entropy (S°)	Data not found	-
Gibbs Free Energy of Formation (ΔG_f°)	Data not found	-
Specific Heat Capacity (C_p)	Data not found	-

Note: The standard enthalpy of formation is a measure of the energy change when one mole of a substance is formed from its constituent elements in their standard states.

Experimental Protocols for Thermochemical Analysis

The determination of thermochemical data for energetic materials like **cupric perchlorate** requires specialized techniques and adherence to strict safety protocols. The primary methods employed are Differential Scanning Calorimetry (DSC) and Bomb Calorimetry.

DSC is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. It is widely used to determine thermal transitions such as melting, decomposition, and glass transitions, as well as to measure heat capacity.

Objective: To determine the decomposition temperature and enthalpy of decomposition of **cupric perchlorate**.

Apparatus:

- Differential Scanning Calorimeter
- Hermetically sealed aluminum or copper pans
- Microbalance (for precise sample weighing)
- Inert gas supply (e.g., nitrogen or argon)

Procedure:

- **Sample Preparation:** A small, precisely weighed sample of **cupric perchlorate** (typically 1-5 mg) is placed into a hermetically sealed sample pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** The DSC cell is purged with an inert gas at a constant flow rate to provide a stable and non-reactive atmosphere.
- **Temperature Program:** The sample and reference are subjected to a controlled temperature program. A typical program involves heating the sample at a constant rate (e.g., 5, 10, or 20 °C/min) over a defined temperature range. The starting temperature should be well below the

expected decomposition temperature, and the final temperature should be beyond the completion of any thermal events.

- **Data Acquisition:** The DSC instrument measures the differential heat flow between the sample and the reference as a function of temperature. Exothermic events (like decomposition) result in a positive heat flow, while endothermic events (like melting) result in a negative heat flow.
- **Data Analysis:** The resulting DSC curve (thermogram) is analyzed to determine the onset temperature of decomposition and the peak temperature. The area under the decomposition peak is integrated to calculate the enthalpy of decomposition (ΔH_{dec}). The heat capacity of the sample can also be determined from the baseline of the DSC curve.

Bomb calorimetry is used to determine the heat of combustion or formation of a substance. For a substance like **cupric perchlorate**, which is already an oxidizer, the standard enthalpy of formation is typically determined by reaction calorimetry, where it is reacted with other substances in a calorimeter and the heat change is measured.

Objective: To determine the standard enthalpy of formation ($\Delta_f H^\circ$) of **cupric perchlorate**.

Apparatus:

- Bomb calorimeter (constant volume)
- Oxygen cylinder with pressure regulator
- Ignition system
- Calorimeter bucket with a known quantity of water
- High-precision thermometer
- Sample pellet press

Procedure:

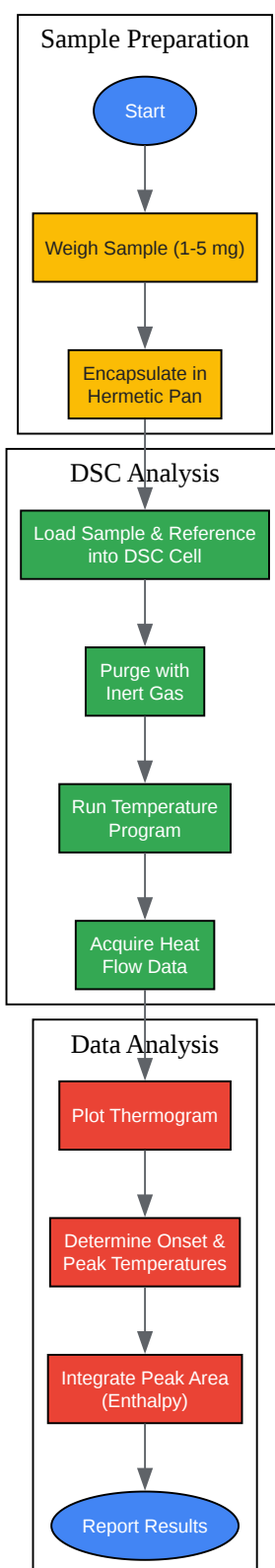
- **Sample Preparation:** A precisely weighed pellet of the sample is placed in the sample cup inside the bomb. A fuse wire is connected to the ignition circuit and placed in contact with the

sample.

- **Assembly:** The bomb is sealed and pressurized with a known excess of pure oxygen.
- **Calorimetry:** The sealed bomb is placed in the calorimeter bucket containing a precisely measured amount of water. The system is allowed to reach thermal equilibrium.
- **Ignition:** The sample is ignited by passing a current through the fuse wire.
- **Temperature Measurement:** The temperature of the water in the calorimeter is recorded at regular intervals before, during, and after the reaction until a constant temperature is reached.
- **Data Analysis:** The heat capacity of the calorimeter (calorimeter constant) is first determined by combusting a standard substance with a known heat of combustion (e.g., benzoic acid). The heat released by the reaction of the sample is then calculated from the temperature change of the water and the calorimeter constant. From the heat of reaction, and applying Hess's Law with the known enthalpies of formation of the products, the standard enthalpy of formation of the sample can be calculated.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for determining the thermal decomposition characteristics of **cupric perchlorate** using Differential Scanning Calorimetry.



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